

Cilliobrevin D: Operational Handling & Disposal Protocol

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Compound of Interest

Compound Name: Cilliobrevin D

Cat. No.: B12431035

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Operational Identity & Chemical Profile

Cilliobrevin D is a potent, reversible, and specific small-molecule inhibitor of the AAA+ ATPase cytoplasmic dynein. Unlike general cytotoxic agents, it targets microtubule motor proteins, specifically disrupting spindle pole focusing and kinetochore-microtubule attachments.

While current Safety Data Sheets (SDS) from major suppliers (e.g., Merck/Sigma-Aldrich) may classify **Cilliobrevin D** as "Not a hazardous substance" under GHS standards due to a lack of acute toxicity data, prudent scientific practice mandates treating it as a bioactive hazardous chemical. Its mechanism of action—arresting cell division—poses potential teratogenic and aquatic toxicity risks if released into the environment.

Physicochemical Data for Waste Stream Segregation

Property	Specification	Operational Implication
CAS Number	1370554-01-0	Unique identifier for waste manifests.
Formula	C ₁₇ H ₈ Cl ₃ N ₃ O ₂	Contains Halogens (Chlorine). Segregate accordingly if concentration is high.
Molecular Weight	392.62 g/mol	Heavy molecule; non-volatile.
Solubility	DMSO (2.5 mg/mL)	Waste will primarily be organic solvent-based.
Stability	Stable at -20°C (Solid/DMSO)	Does not degrade spontaneously; requires incineration.
Combustibility	Storage Class 11 (Combustible Solids)	Flammable waste stream compatible.

Hazard Identification & Risk Assessment

Although **Cilliobrevin D** is not listed on EPA P-lists or U-lists, its disposal is governed by the "Cradle-to-Grave" liability of the Resource Conservation and Recovery Act (RCRA).

- Bioactivity Hazard: Direct inhibition of dynein-dependent transport. Potential developmental toxin.
- Environmental Hazard: Do not allow to enter drains, water courses, or soil.
- Chemical Hazard: When dissolved in DMSO, the solution carries the penetrating properties of DMSO, potentially carrying the inhibitor through the skin.

Disposal Workflows

A. Liquid Waste: Stock Solutions (High Concentration)

Context: Expired or unused DMSO stock solutions (>1 mM).

- Segregation: Do not mix with aqueous waste or oxidizers.
- Container: Collect in a High-Density Polyethylene (HDPE) or glass container labeled "Hazardous Waste: Halogenated Organic Solvents".
 - Note: While the solvent (DMSO) is non-halogenated, **Cilliobrevin D** contains three chlorine atoms. For high-concentration stocks, classifying as halogenated is the safest default to prevent downstream incinerator corrosion issues, though local EHS may permit non-halogenated streams for trace amounts.
- Labeling:
 - Constituents: "Dimethyl Sulfoxide (99%), **Cilliobrevin D** (<1%)".
 - Hazard Checkbox: Toxic, Irritant.
- Disposal Method: High-temperature incineration at a licensed facility.

B. Liquid Waste: Experimental Media (Low Concentration)

Context: Cell culture media containing μM concentrations of **Cilliobrevin D**.

- Deactivation (Optional but Recommended): While no specific chemical deactivation protocol exists, autoclaving is ineffective for chemical destruction.
- Collection: Collect in "Aqueous Chemical Waste" carboys.
 - Do NOT pour down the sink.
 - Do NOT bleach (bleach may react with the nitrogen/chlorine groups to form chloramines).
- Filtration: If the media contains biological agents (virus/bacteria), chemically disinfect the biologicals first (using a method compatible with the chemical waste stream, e.g., phenolic disinfectants) or filter-sterilize before placing in chemical waste.
- Disposal Method: Incineration or Fuel Blending.

C. Solid Waste

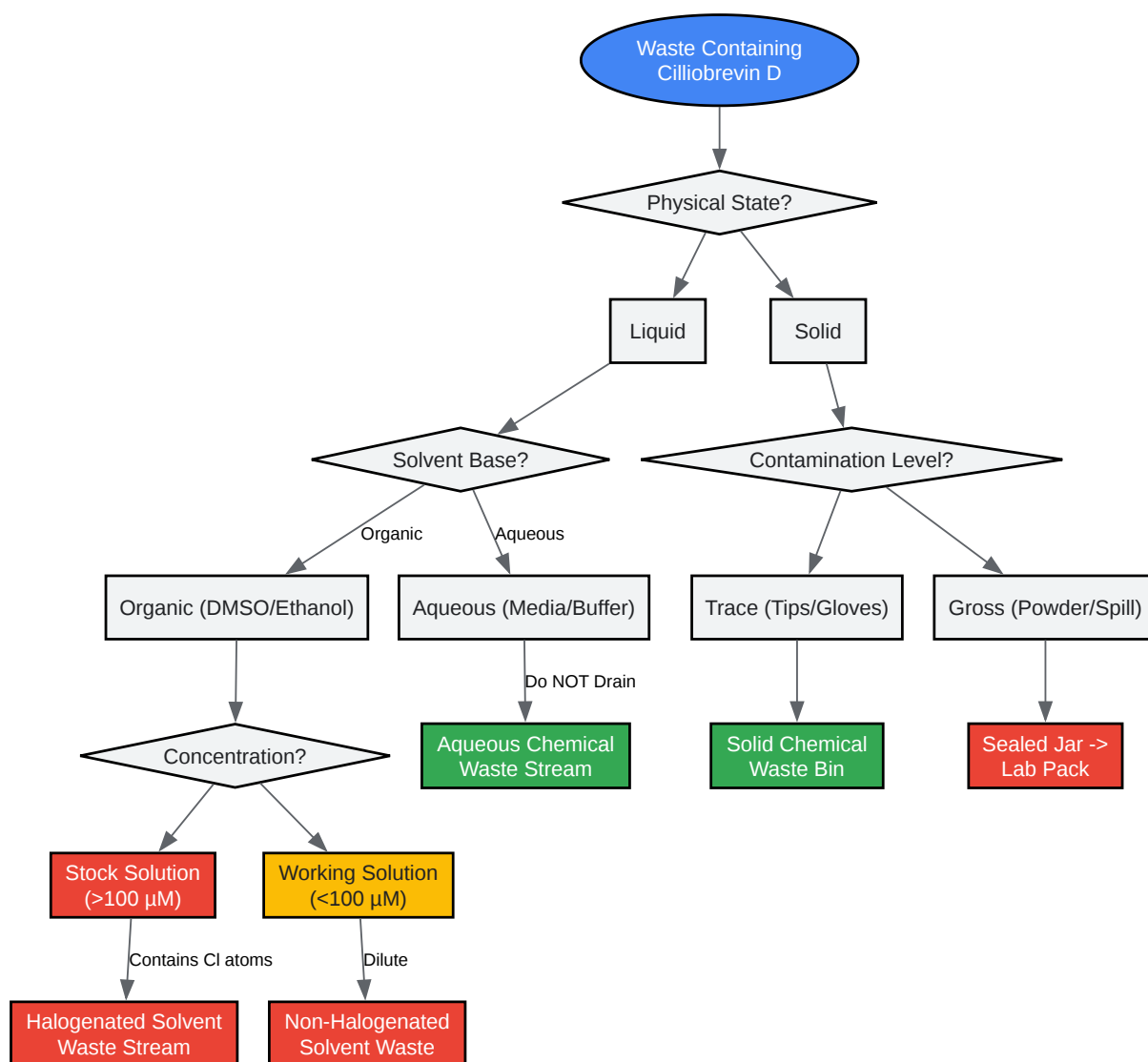
Context: Contaminated pipette tips, tubes, gloves, and weighing boats.

- Trace Contamination: Items with <3% residual volume (RCRA "Empty" standard).
 - Place in Yellow Chemical Waste Bags (or equivalent solid hazardous waste bin).
 - Do not place in regular trash or red biohazard bags (unless also biologically contaminated).
- Gross Contamination: Spilled powder or full aliquots.
 - Place in a sealed wide-mouth jar labeled as solid chemical waste.

Visualized Protocols

Diagram 1: Waste Segregation Decision Matrix

This logic flow ensures **Cillioobrevin D** is routed to the correct destruction stream, preventing environmental release.

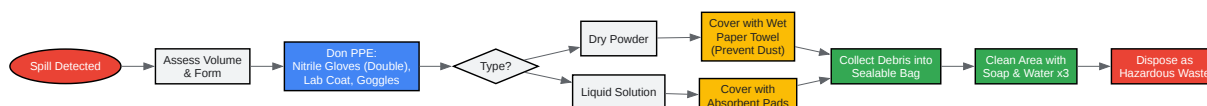


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Caption: Decision matrix for segregating **Cilliobrevin D** waste streams based on physical state and concentration.

Diagram 2: Spill Response Protocol

Immediate actions to take in the event of a powder or liquid spill.



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Caption: Step-by-step spill response workflow emphasizing dust suppression for solids and containment for liquids.

Regulatory & Compliance References

- Chemical Identity & Properties:
 - Merck/Sigma-Aldrich. Product Specification: Ciliobrevin D (Cat# 250401).[1] Retrieved from .
 - Firestone, A. J., et al. (2012).[2] "Small-molecule inhibitors of the AAA+ ATPase motor cytoplasmic dynein." *Nature*, 484(7392), 125-129.
- Waste Management Standards:
 - U.S. Environmental Protection Agency (EPA).[3][4] Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261.[5]
 - National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). *Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards*.

- Hazard Classification:
 - Occupational Safety and Health Administration (OSHA).[6] Hazard Communication Standard (HCS) 29 CFR 1910.1200.[6][7]

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Sources

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